

3-Nitrophenylguanidine: A Scoping Guide for Exploring Potential Pharmaceutical Applications

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Compound of Interest

Compound Name: 3-Nitrophenylguanidine

Cat. No.: B1257350

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Executive Summary

This technical guide provides a comprehensive exploration of the potential pharmaceutical applications of **3-Nitrophenylguanidine**, a molecule at the intersection of two pharmacologically significant chemical motifs: the guanidinium group and the nitrophenyl moiety. While direct research on **3-Nitrophenylguanidine** is limited, this document synthesizes information from structurally related compounds to build a strong rationale for its investigation. We hypothesize three primary avenues for its therapeutic potential: as a protein kinase inhibitor, a nitric oxide synthase (NOS) inhibitor, and an adrenergic neuron blocking agent. For each proposed application, this guide details the mechanistic hypothesis, presents supporting evidence from analogous compounds, and provides detailed experimental workflows for validation. The content is structured to serve as a foundational resource for researchers, scientists, and drug development professionals, aiming to catalyze further investigation into this promising, yet underexplored, chemical entity.

Introduction: The Therapeutic Potential of Guanidinium and Nitrophenyl Moieties

The exploration of novel small molecules for therapeutic intervention is a cornerstone of modern drug discovery. The strategic combination of well-characterized pharmacophores is a proven approach to generating new chemical entities with unique biological activity profiles. **3-Nitrophenylguanidine** presents such an opportunity, integrating the versatile guanidinium cation with the electronically distinct nitrophenyl ring.

2.1 The Guanidinium Group: A Key Pharmacophore

The guanidinium group, the functional component of the amino acid arginine, is a powerful motif in medicinal chemistry. Its planar structure and delocalized positive charge allow it to engage in a rich network of non-covalent interactions, including hydrogen bonding, charge pairing, and cation- π interactions with anionic groups like carboxylates and phosphates.[1] This ability to form strong, specific interactions with biological macromolecules makes it a "privileged scaffold" found in a wide array of approved drugs and clinical candidates, from the antidiabetic agent metformin to the antiviral drug zanamivir.[1] Its presence is often critical for binding to enzyme active sites or receptors.[2]

2.2 The Nitrophenyl Group in Medicinal Chemistry

The nitrophenyl group, characterized by the strongly electron-withdrawing nitro (-NO₂) moiety, significantly influences a molecule's physicochemical properties, including its acidity, lipophilicity, and electronic profile. Nitroaromatic compounds are prevalent in pharmaceuticals and are known for a wide spectrum of biological activities.[3] For instance, the nitrophenyl group is a key component in the synthesis of imatinib, a highly successful tyrosine kinase inhibitor used in cancer therapy.[3] The nitro group can also act as a masked electrophile or participate in critical binding interactions within a target protein.

2.3 Rationale for Investigating **3-Nitrophenylguanidine**

The covalent linkage of these two moieties in **3-Nitrophenylguanidine** creates a molecule with a compelling profile for investigation. The guanidinium group provides a strong anchor for binding to targets rich in acidic residues or phosphate groups (e.g., ATP-binding sites), while the 3-nitrophenyl ring offers a scaffold for further functionalization and can modulate binding affinity and selectivity. This guide will explore the most promising therapeutic hypotheses stemming from this unique chemical architecture.

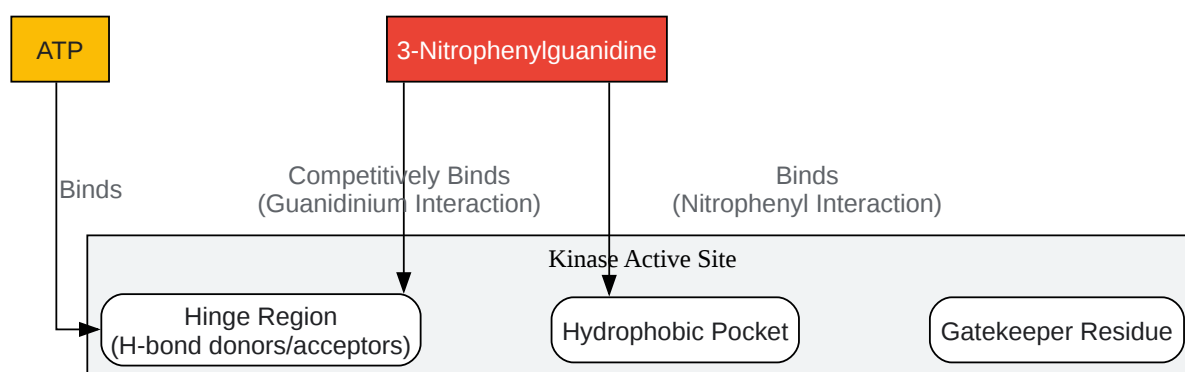
Hypothesized Pharmaceutical Applications of 3-Nitrophenylguanidine

Based on structure-activity relationships of analogous compounds, we propose three primary areas of investigation for **3-Nitrophenylguanidine**.

3.1 Potential as a Protein Kinase Inhibitor

3.1.1 Mechanistic Hypothesis: Competitive ATP Inhibition Protein kinases are a major class of drug targets, particularly in oncology. Most kinase inhibitors function by competing with ATP for binding in the enzyme's catalytic site. We hypothesize that **3-Nitrophenylguanidine** could act as an ATP-competitive kinase inhibitor. The protonated guanidinium group is well-suited to form strong hydrogen bonds with the "hinge region" of the kinase, mimicking the interactions of the adenine moiety of ATP.^{[4][5]} The nitrophenyl group could then occupy the adjacent hydrophobic pocket, contributing to binding affinity and potentially conferring selectivity for specific kinases. The structural similarity to intermediates used in the synthesis of kinase inhibitors like imatinib further supports this hypothesis.^[3]

3.1.2 Visualization of a Generic Kinase Inhibition Pathway



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Caption: Hypothesized competitive binding of **3-Nitrophenylguanidine** in a kinase ATP-binding site.

3.1.3 Proposed Experimental Workflow for Validation A luminescent-based kinase assay, such as the Kinase-Glo® assay, provides a robust method for high-throughput screening.[6] This assay quantifies the amount of ATP remaining after a kinase reaction; a decrease in luminescence indicates kinase activity, while a high signal indicates inhibition.[7]

Experimental Protocol: In Vitro Kinase Activity Assay (Luminescence-Based)

- Reagent Preparation:
 - Prepare serial dilutions of **3-Nitrophenylguanidine** (e.g., from 100 μ M to 1 nM) in kinase assay buffer (e.g., 40 mM Tris, pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA).
 - Prepare a solution of the target kinase (e.g., ABL, SRC, RAF-1) and its specific substrate peptide in kinase assay buffer.
 - Prepare an ATP solution at a concentration close to the K_m for the target kinase.
- Assay Procedure (384-well plate format):
 - To each well of a white, opaque 384-well plate, add 5 μ L of the diluted **3-Nitrophenylguanidine** solution or control (DMSO vehicle).
 - Add 10 μ L of the kinase/substrate mixture to each well.
 - Initiate the kinase reaction by adding 10 μ L of the ATP solution to each well.
 - Incubate the plate at room temperature for a specified time (e.g., 60 minutes).
- Detection:
 - Stop the reaction and detect the remaining ATP by adding 25 μ L of Kinase-Glo® reagent to each well.
 - Incubate for 10 minutes at room temperature to stabilize the luminescent signal.
 - Measure luminescence using a plate-reading luminometer.
- Data Analysis:

- Calculate the percentage of kinase inhibition for each concentration relative to the DMSO control.
- Determine the IC50 value by fitting the data to a dose-response curve using appropriate software (e.g., GraphPad Prism).

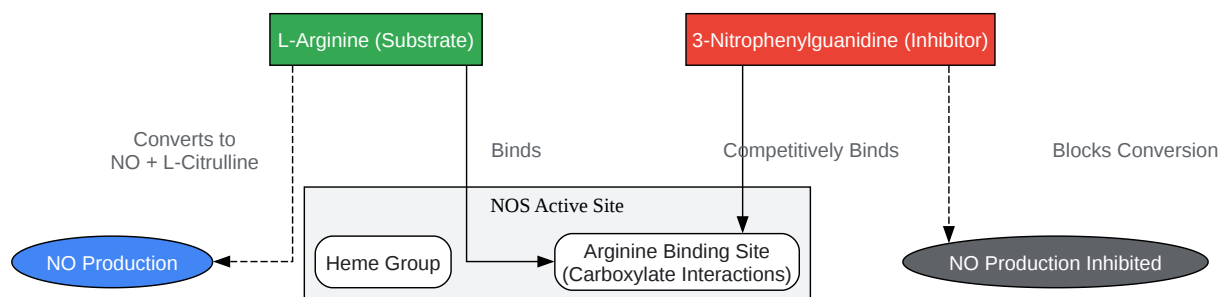
3.1.4 Data from Structurally Related Kinase Inhibitors To provide context, the following table presents IC50 values for known kinase inhibitors that feature a guanidinium or similar basic moiety.

Compound	Target Kinase	IC50 (nM)	Reference
Sorafenib	RAF-1	6	[4]
SLP7111228	SphK1	48	[8]
Compound 1 (bis-guanidinium)	MEK-1	9720 (cell growth)	[5]
Imatinib	ABL	310	[3]

3.2 Potential as a Nitric Oxide Synthase (NOS) Inhibitor

3.2.1 Mechanistic Hypothesis: Arginine Mimicry Nitric Oxide Synthase (NOS) catalyzes the production of nitric oxide (NO) from its natural substrate, L-arginine.[9] The guanidinium group of L-arginine is essential for binding to the enzyme's active site. Many potent NOS inhibitors are L-arginine analogs where the guanidinium group is modified. We hypothesize that **3-Nitrophenylguanidine** could act as a competitive inhibitor of NOS. Its guanidinium group would mimic that of L-arginine, allowing it to bind to the active site. The presence of the electron-withdrawing nitro group on the phenyl ring would significantly alter the electronic properties of the guanidinium moiety, potentially enhancing its binding affinity or conferring selectivity for one of the three NOS isoforms (nNOS, eNOS, iNOS).[9][10]

3.2.2 Visualization of NOS Inhibition



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Caption: Competitive inhibition of Nitric Oxide Synthase (NOS) by **3-Nitrophenylguanidine**.

3.2.3 Proposed Experimental Protocol: NOS Inhibition Assay The activity of NOS can be determined by measuring the accumulation of nitrite (NO₂⁻), a stable oxidation product of NO, using the Griess colorimetric assay.[11]

Experimental Protocol: In Vitro NOS Activity Assay (Colorimetric)

- Sample Preparation:
 - Prepare lysates from cells or tissues known to express the NOS isoform of interest (e.g., nNOS from brain tissue, iNOS from LPS-stimulated macrophages).
 - Determine the protein concentration of the lysates.
- Reaction Setup (96-well plate format):
 - Prepare a reaction mixture containing NOS Assay Buffer, NOS cofactors (e.g., NADPH, FAD, FMN, tetrahydrobiopterin), and the substrate L-arginine.[11]
 - In separate wells, add the cell/tissue lysate (e.g., 50-100 µg protein).
 - Add varying concentrations of **3-Nitrophenylguanidine** or control (vehicle) to the wells.

- Initiate the reaction by adding the reaction mixture.
- Incubate at 37°C for 1-2 hours.
- Nitrite Detection (Griess Assay):
 - After incubation, add Griess Reagent I (sulfanilamide solution) to each well, followed by Griess Reagent II (N-(1-naphthyl)ethylenediamine solution).[\[11\]](#)
 - Incubate at room temperature for 10-15 minutes to allow for color development (a magenta color indicates the presence of nitrite).
 - Measure the absorbance at 540 nm using a microplate reader.
- Data Analysis:
 - Generate a standard curve using known concentrations of sodium nitrite.
 - Calculate the concentration of nitrite produced in each sample.
 - Determine the IC₅₀ value of **3-Nitrophenylguanidine** by plotting the percentage of inhibition against the inhibitor concentration.

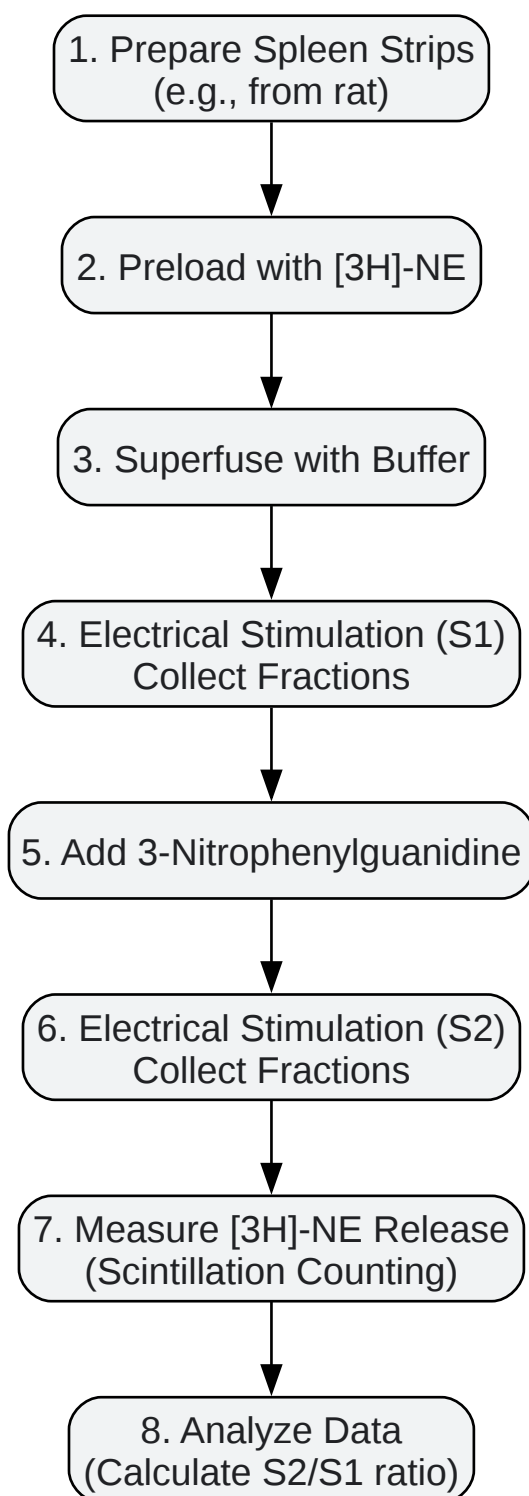
3.2.4 Comparative Inhibition Data of Known NOS Inhibitors The following table shows the inhibitory activity and isoform selectivity of several well-characterized guanidine-based NOS inhibitors.

Inhibitor	nNOS IC ₅₀ (nM)	eNOS IC ₅₀ (nM)	iNOS IC ₅₀ (nM)	Reference
L-NNA	130	230	4600	[9]
L-NIL	3300	47000	470	[9]
L-NAME	190	170	25000	[9]
1400W	>50000	1000	1.9	[12]

3.3 Potential as an Adrenergic Neuron Blocking Agent

3.3.1 Mechanistic Hypothesis: Interference with Norepinephrine Release Guanidine derivatives, most notably guanethidine, are known to function as adrenergic neuron blockers. [13] These compounds are actively transported into sympathetic neurons via the norepinephrine transporter (NET). Once inside, they are concentrated in synaptic vesicles, where they displace norepinephrine (NE). Upon nerve stimulation, the inactive guanidine compound is released instead of NE, effectively blocking sympathetic transmission.[13] We hypothesize that **3-Nitrophenylguanidine**, possessing the core guanidine structure, could exhibit a similar mechanism of action, leading to a reduction in sympathetic tone, which has applications in treating conditions like hypertension.

3.3.2 Visualization of Experimental Workflow



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Caption: Experimental workflow for an ex vivo norepinephrine (NE) release assay.

3.3.3 Proposed Experimental Protocol: Norepinephrine Release Assay The effect of **3-Nitrophenylguanidine** on neurotransmitter release can be assessed using an ex vivo model with superfused spleen strips preloaded with radiolabeled norepinephrine ($[^3\text{H}]\text{-NE}$).^[14]

Experimental Protocol: $[^3\text{H}]\text{-Norepinephrine}$ Release from Spleen Strips

- Tissue Preparation:
 - Isolate spleens from rats and prepare thin strips (approx. 2x10 mm).
 - Incubate the spleen strips in Krebs buffer containing $[^3\text{H}]\text{-NE}$ (e.g., 0.1 μM) for 60 minutes at 37°C to allow for uptake of the radiolabel into sympathetic nerve terminals.
- Superfusion:
 - Place the loaded strips into individual superfusion chambers.
 - Superfuse the tissue with oxygenated Krebs buffer at a constant flow rate (e.g., 1 mL/min).
 - Collect the superfusate in fractions (e.g., every 5 minutes).
- Stimulation and Drug Application:
 - After a washout period, apply a first electrical field stimulation (S1) (e.g., 2 Hz, 2 ms pulses for 2 minutes) to evoke $[^3\text{H}]\text{-NE}$ release.
 - Following S1, introduce **3-Nitrophenylguanidine** into the superfusion buffer at the desired concentration.
 - After a 30-minute incubation period with the drug, apply a second identical stimulation (S2).
- Measurement and Analysis:
 - Measure the radioactivity in each collected fraction using liquid scintillation counting.
 - Calculate the total tritium released above baseline for both S1 and S2.

- Determine the S2/S1 ratio. A ratio significantly less than 1 indicates that **3-Nitrophenylguanidine** inhibited norepinephrine release.

3.3.4 Structure-Activity Relationship of Guanidine Derivatives The ability of guanidines to affect NE release is dependent on their substitution pattern.

Compound	Effect on Stimulated [³ H]-NE Release	Reference
Guanidine	Enhancement	[15]
Guanethidine	Inhibition	[13]
Methylguanidine	Enhancement	[15]
Propylguanidine	No effect; blocks guanidine enhancement	[15]
Debrisoquine	Inhibition	[13]

Synthesis and Characterization

A plausible and efficient route to synthesize **3-Nitrophenylguanidine** nitrate would involve the reaction of 3-nitroaniline with cyanamide in the presence of nitric acid, a method adapted from the synthesis of related phenylguanidine derivatives.[3][16]

Proposed Synthesis of **3-Nitrophenylguanidine** Nitrate

A mixture of 3-nitroaniline and an aqueous solution of cyanamide would be heated under reflux in the presence of concentrated nitric acid. The acid serves both as a catalyst and as the source of the nitrate counter-ion. Upon cooling, the product, **3-Nitrophenylguanidine** nitrate, is expected to crystallize from the reaction mixture and can be isolated by filtration. Further purification can be achieved by recrystallization from a suitable solvent like aqueous ethanol.

Characterization The identity and purity of the synthesized compound would be confirmed using standard analytical techniques:

- ¹H and ¹³C NMR Spectroscopy: To confirm the chemical structure and arrangement of protons and carbons.

- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups (N-H, C=N, NO₂).
- Melting Point Analysis: To assess purity.

Future Directions and Conclusion

This guide establishes a strong, evidence-based rationale for the investigation of **3-Nitrophenylguanidine** as a potential therapeutic agent. The convergence of the guanidinium and nitrophenyl pharmacophores suggests a high probability of discovering novel biological activities.

The immediate next steps should involve:

- Synthesis and Characterization: The straightforward proposed synthesis should be performed to obtain a pure sample of **3-Nitrophenylguanidine** for biological testing.
- Broad In Vitro Screening: The compound should be screened against a diverse panel of protein kinases to identify potential targets and assess selectivity.
- NOS Isoform Selectivity: The inhibitory activity should be tested against all three NOS isoforms (nNOS, eNOS, iNOS) to determine its potency and selectivity profile.
- Cell-Based Assays: Following the identification of promising targets from in vitro assays, cell-based assays should be conducted to confirm activity in a more physiologically relevant context. For example, if kinase inhibition is observed, assays measuring the phosphorylation of downstream substrates in cancer cell lines would be appropriate.
- Adrenergic Neuron Activity: The ex vivo norepinephrine release assay should be conducted to validate the third hypothesized application.

In conclusion, **3-Nitrophenylguanidine** represents a molecule of significant, yet untapped, potential. The hypotheses and experimental frameworks presented in this guide provide a clear roadmap for its systematic evaluation. Through the proposed investigations, the scientific

community can unlock the therapeutic promise of this intriguing compound, potentially leading to the development of novel drugs for a range of human diseases.

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